

Application Notes and Protocols for Preparing KPT-185 Stock Solution in DMSO

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Compound of Interest

Compound Name: Anticancer agent 185

Cat. No.: B15137917

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Audience: Researchers, scientists, and drug development professionals.

Introduction

KPT-185 is a potent and selective small-molecule inhibitor of Chromosome Region Maintenance 1 (CRM1), also known as Exportin 1 (XPO1)[1][2][3]. CRM1/XPO1 is a key nuclear export protein responsible for transporting various cargo proteins, including tumor suppressor proteins (TSPs) and growth regulators, from the nucleus to the cytoplasm[4]. By inhibiting XPO1, KPT-185 blocks the nuclear export of these critical proteins, leading to their accumulation in the nucleus, which in turn can induce cell cycle arrest and apoptosis in cancer cells[1][2][5]. These application notes provide detailed protocols for the preparation, storage, and handling of KPT-185 stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent for in vitro research applications.

Physicochemical and Solubility Data

Proper preparation of KPT-185 stock solutions is critical for accurate and reproducible experimental results. The following table summarizes the key quantitative data for KPT-185.

Property	Value	Citations
Molecular Weight	355.31 g/mol	[1][2][6]
Chemical Formula	C ₁₆ H ₁₆ F ₃ N ₃ O ₃	[1][2][6][7]
CAS Number	1333151-73-7	[1][2][6][7]
Appearance	White to off-white solid	[2][6]
Solubility in DMSO	Varies by source: 15 mg/mL (42.2 mM) to 71 mg/mL (199.8 mM). It is recommended to start with a concentration of ~50 mg/mL (140.72 mM) to ensure complete dissolution.	[1][2][7]
Solubility in Ethanol	Soluble (e.g., 50 mg/mL or 140.72 mM)	[2]
Solubility in Water	Insoluble	[1]

Experimental Protocols

Materials and Equipment

- KPT-185 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered in foil)
- Sterile, disposable pipette tips
- Vortex mixer
- Ultrasonic bath (recommended for higher concentrations)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM KPT-185 Stock Solution

This protocol provides instructions for preparing 1 mL of a 10 mM KPT-185 stock solution. Adjust volumes as needed for different concentrations or volumes.

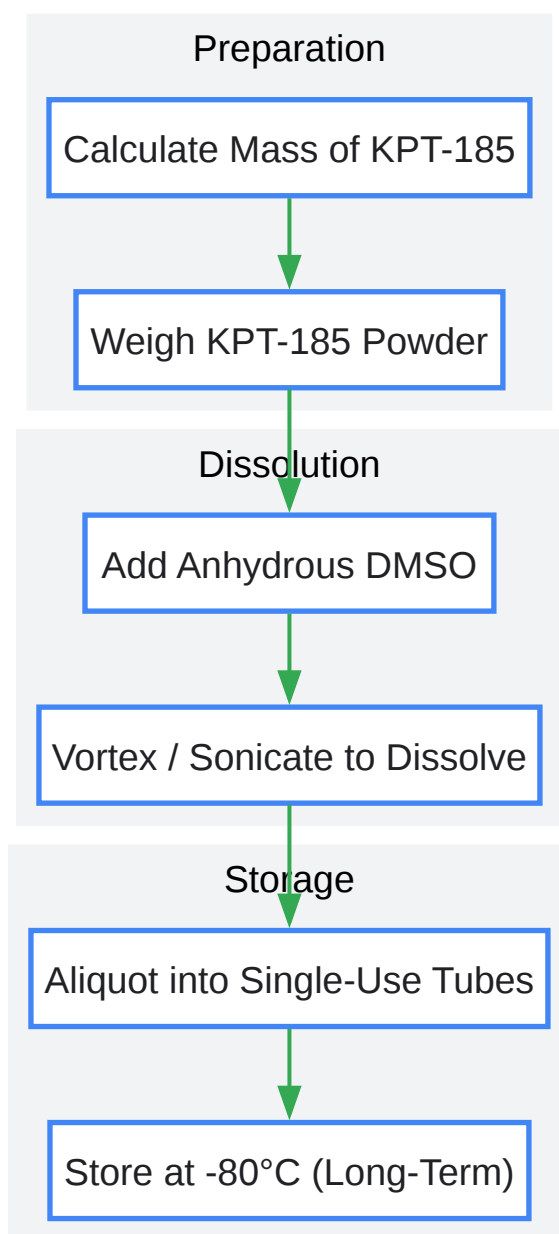
- Pre-weighing Preparation: Before starting, ensure all equipment is clean and calibrated. Work in a chemical fume hood.
- Calculate Required Mass:
 - Molecular Weight (MW) of KPT-185 = 355.31 g/mol .
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 355.31 \text{ g/mol} = 0.00355 \text{ g}$
 - $\text{Mass (mg)} = 3.55 \text{ mg}$
- Weighing KPT-185: Carefully weigh out 3.55 mg of KPT-185 powder and transfer it into a sterile vial.
- Adding DMSO: Add 1 mL of high-purity DMSO to the vial containing the KPT-185 powder.
- Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes until the powder is fully dissolved.
 - For higher concentrations or if dissolution is slow, brief sonication in an ultrasonic bath may be necessary.^{[2][6]} Warming the solution to 37°C for a short period can also aid dissolution.^[6]
 - Note: It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of KPT-185.^{[1][2]}
- Storage and Handling:

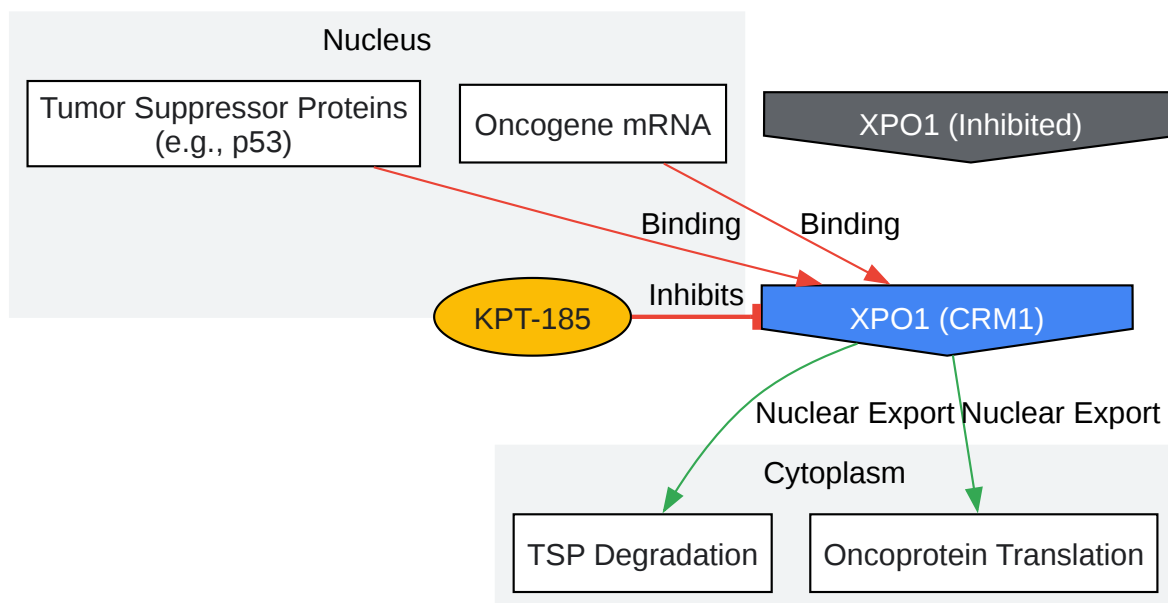
- Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
- Store the aliquots in tightly sealed amber vials or tubes wrapped in foil to protect from light.
- Short-term storage: Up to 1 month at -20°C.[\[1\]](#)
- Long-term storage: Up to 1-2 years at -80°C.[\[1\]](#)[\[2\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing a KPT-185 stock solution.





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